

An In-depth Technical Guide to Diisopropyl Oxalate

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Diisopropyl oxalate*

Cat. No.: *B1595506*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **diisopropyl oxalate**, a versatile diester of oxalic acid and isopropyl alcohol. The document details its chemical identity, physical and chemical properties, synthesis protocols, and applications, with a particular focus on its role as an intermediate in organic synthesis.

Chemical Identity and Synonyms

Diisopropyl oxalate is a key reagent in various chemical syntheses. A clear understanding of its nomenclature is crucial for accurate literature searches and material procurement.

Identifier Type	Identifier
IUPAC Name	dipropan-2-yl oxalate
CAS Number	615-81-6
Molecular Formula	C ₈ H ₁₄ O ₄
Molecular Weight	174.19 g/mol
InChI Key	ITHNIFCFNUZYLQ-UHFFFAOYSA-N

A comprehensive list of synonyms for **diisopropyl oxalate** is provided below to aid in its identification across various databases and publications.

Synonym

Oxalic acid diisopropyl ester

dipropan-2-yl ethanedioate

Ethanedioic acid, bis(1-methylethyl) ester

Isopropyl oxalate

NSC 4877

AI3-11244

EINECS 210-448-0

DTXSID70210477

Physicochemical Properties

A summary of the key physical and chemical properties of **diisopropyl oxalate** is presented in the following table. This data is essential for its handling, storage, and application in experimental settings.

Property	Value	Reference
Appearance	Colorless liquid	[1]
Melting Point	-30 °C	[1]
Boiling Point	190 °C (estimate)	[1]
Flash Point	75.3 °C	[1]
Density	1.002 g/cm³	[1]
Vapor Pressure	0.339 mmHg at 25°C	[1]
Refractive Index	1.410 (estimate)	[1]
Solubility	Insoluble in water, soluble in organic solvents	[1]

Synthesis of Diisopropyl Oxalate

Diisopropyl oxalate is primarily synthesized through the esterification of oxalic acid with isopropyl alcohol. The following section details a common experimental protocol for its preparation.

Experimental Protocol: Acid-Catalyzed Esterification

This protocol describes the synthesis of **diisopropyl oxalate** from oxalic acid and isopropyl alcohol using p-toluenesulfonic acid as a catalyst.[\[2\]](#)

Materials:

- Oxalic acid
- Isopropyl alcohol
- p-Toluenesulfonic acid monohydrate
- Toluene
- Saturated aqueous sodium bicarbonate (NaHCO_3) solution
- Saturated aqueous sodium chloride (NaCl) solution

Procedure:

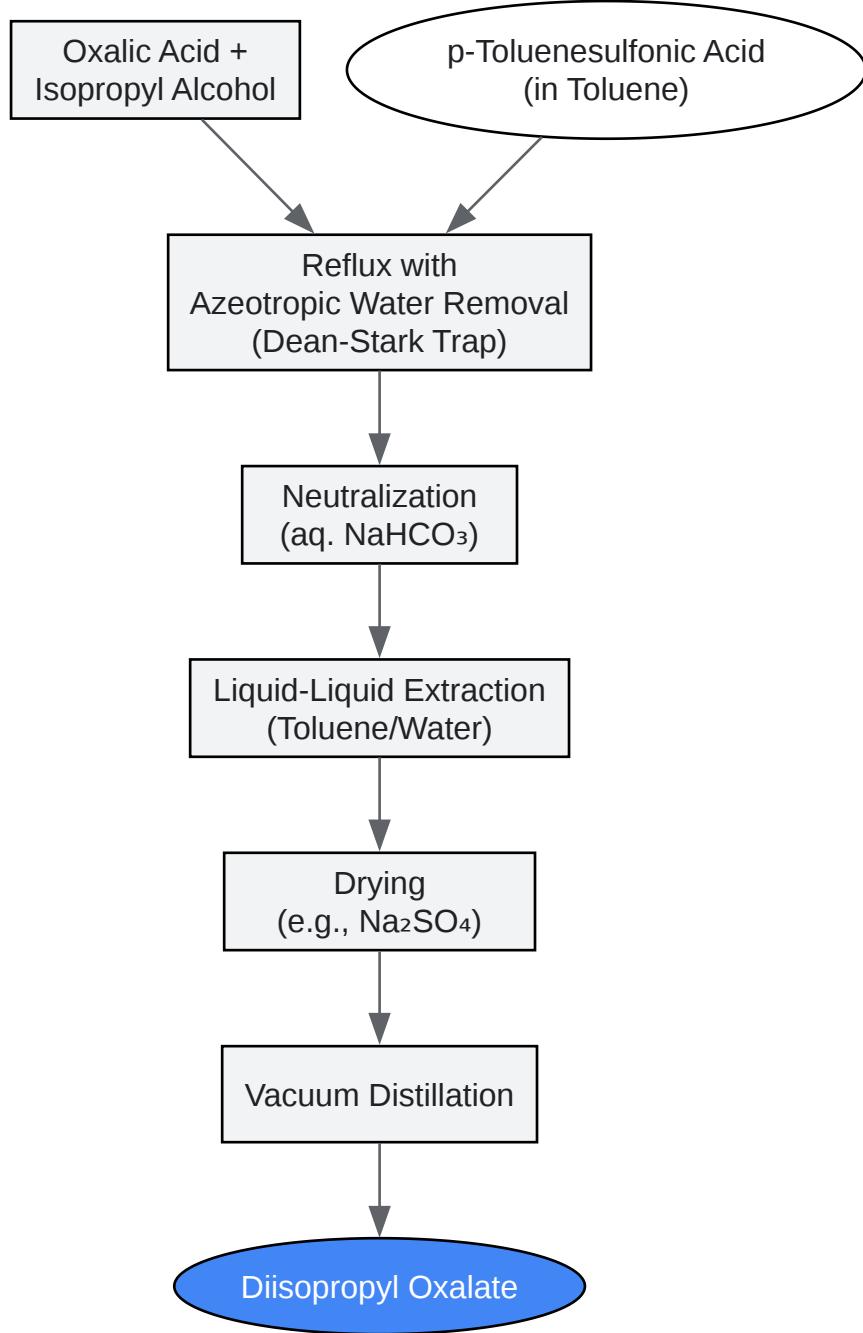
- In a suitable reaction vessel equipped with a stirrer and a Dean-Stark apparatus, dissolve oxalic acid in isopropyl alcohol.
- Slowly add a solution of p-toluenesulfonic acid monohydrate in toluene to the reaction mixture.
- Heat the mixture to reflux and stir for approximately 24 hours. The water generated during the reaction is continuously removed by azeotropic distillation using the Dean-Stark trap.
- After the reaction is complete, cool the mixture to room temperature.

- Neutralize the reaction mixture by washing with a saturated aqueous solution of sodium bicarbonate.
- Extract the organic phase with toluene and wash with water and then with a saturated aqueous solution of sodium chloride.
- Dry the organic phase over a suitable drying agent (e.g., anhydrous sodium sulfate).
- Remove the solvent under reduced pressure.
- Purify the crude product by vacuum distillation to obtain **diisopropyl oxalate** as a colorless oil.

Synthesis Workflow

The following diagram illustrates the general workflow for the synthesis of **diisopropyl oxalate** via acid-catalyzed esterification.

Synthesis Workflow of Diisopropyl Oxalate



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Synthesis Workflow of **Diisopropyl Oxalate**

Applications in Organic Synthesis

Diisopropyl oxalate serves as a valuable intermediate in the synthesis of a variety of organic compounds, particularly in the pharmaceutical and agrochemical industries.^[1] Its bifunctional nature allows it to be used as a building block for more complex molecules. It is also utilized as a plasticizer and coupling agent in the formulation of adhesives and coatings.^[1]

While **diisopropyl oxalate** is a precursor in the synthesis of some biologically active molecules, there is currently no significant evidence to suggest its direct involvement in biological signaling pathways. Its primary role in drug development is as a starting material or intermediate in the chemical synthesis of active pharmaceutical ingredients.

Safety and Handling

Diisopropyl oxalate is a combustible liquid and can cause skin and eye irritation.^[3] It may also cause respiratory irritation.^[3] Appropriate personal protective equipment (PPE), including safety goggles, gloves, and a lab coat, should be worn when handling this chemical. Work should be conducted in a well-ventilated area, such as a chemical fume hood.

GHS Hazard Statements:

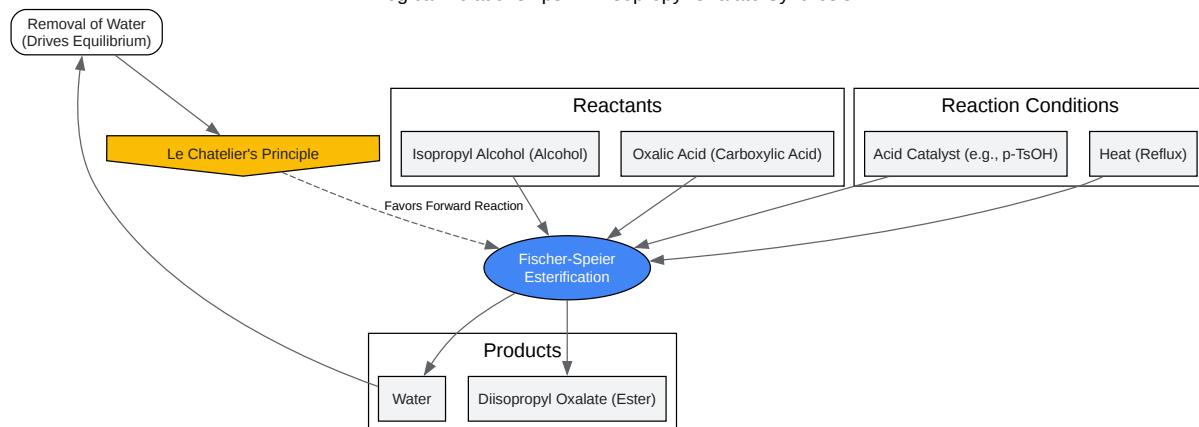
- H227: Combustible liquid
- H315: Causes skin irritation
- H319: Causes serious eye irritation
- H335: May cause respiratory irritation

For detailed safety information, refer to the Safety Data Sheet (SDS) provided by the supplier.

Logical Relationships in Synthesis

The synthesis of **diisopropyl oxalate** involves a clear logical progression from starting materials to the final product, governed by the principles of chemical reactivity. The key relationship is the Fischer-Speier esterification reaction, where a carboxylic acid (oxalic acid) and an alcohol (isopropyl alcohol) react in the presence of an acid catalyst to form an ester (**diisopropyl oxalate**) and water. The removal of water drives the equilibrium towards the formation of the product, illustrating Le Chatelier's principle.

Logical Relationships in Diisopropyl Oxalate Synthesis

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- To cite this document: BenchChem. [An In-depth Technical Guide to Diisopropyl Oxalate]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1595506#synonyms-for-diisopropyl-oxalate\]](https://www.benchchem.com/product/b1595506#synonyms-for-diisopropyl-oxalate)

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